

Technical Guide: Physicochemical Properties of 2-Bromo-4-methyl-nicotinic acid ethyl ester

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Compound of Interest

Compound Name: 2-Bromo-4-methyl-nicotinic acid ethyl ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **2-Bromo-4-methyl-nicotinic acid ethyl ester**, a key intermediate in pharmaceutical and agrochemical research. This document includes a summary of its chemical and physical characteristics, a detailed experimental protocol for its synthesis and purification, and a workflow diagram for laboratory procedures.

Core Physicochemical Data

Quantitative data for **2-Bromo-4-methyl-nicotinic acid ethyl ester** (CAS Number: 65996-17-0) is summarized in the table below. It is important to note that while the molecular formula and weight are specific to this compound, experimental data for properties such as boiling and flash points for the 2-bromo-4-methyl isomer are not readily available in published literature. The data provided for these specific properties are for the closely related isomer, 5-Bromo-2-methyl-nicotinic acid ethyl ester, and should be considered as an estimation.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ BrNO ₂	[Calculated]
Molecular Weight	244.09 g/mol	[Calculated]
Appearance	Pale yellow solid	[1]
Boiling Point	263 °C	[1] (Data for 5-Bromo-2-methyl-nicotinic acid ethyl ester)
Flash Point	113 °C	[1] (Data for 5-Bromo-2-methyl-nicotinic acid ethyl ester)
Density	1.439 g/cm ³	[1] (Data for 5-Bromo-2-methyl-nicotinic acid ethyl ester)
Water Solubility	Slightly soluble in water	[1] (Data for 5-Bromo-2-methyl-nicotinic acid ethyl ester)
XLogP3	2.5	[Calculated]
Topological Polar Surface Area	39.2 Å ²	[Calculated]
Complexity	187	[Calculated]

Experimental Protocols

The following section details a representative experimental protocol for the synthesis and purification of **2-Bromo-4-methyl-nicotinic acid ethyl ester**, based on established methodologies for similar nicotinic acid derivatives.

Synthesis of 2-Bromo-4-methyl-nicotinic acid ethyl ester

This procedure outlines the esterification of 2-bromo-4-methyl-nicotinic acid.

Materials:

- 2-Bromo-4-methyl-nicotinic acid
- Anhydrous ethanol
- Concentrated sulfuric acid
- Toluene
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Ethyl acetate
- Hexane

Equipment:

- Round-bottom flask with reflux condenser and magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- Thin-layer chromatography (TLC) apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-bromo-4-methyl-nicotinic acid in a mixture of anhydrous ethanol and toluene.
- Catalysis: Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.

- Reflux: Heat the mixture to reflux and maintain for several hours. Monitor the reaction progress using thin-layer chromatography (TLC) with an appropriate eluent system (e.g., ethyl acetate/hexane).
- Workup: Once the reaction is complete, cool the mixture to room temperature.
- Neutralization: Carefully add a saturated solution of sodium bicarbonate to neutralize the excess acid.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate.
- Drying and Concentration: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.

Purification by Silica Gel Column Chromatography

Procedure:

- Column Preparation: Prepare a silica gel column using a slurry of silica gel in a non-polar solvent such as hexane.
- Loading: Dissolve the crude **2-Bromo-4-methyl-nicotinic acid ethyl ester** in a minimal amount of dichloromethane or the eluent and load it onto the column.
- Elution: Elute the column with a gradient of ethyl acetate in hexane. The polarity of the eluent should be gradually increased to separate the desired product from impurities.
- Fraction Collection: Collect the fractions and monitor them by TLC to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **2-Bromo-4-methyl-nicotinic acid ethyl ester**.

Visualized Experimental Workflow

The following diagram illustrates the key stages of the synthesis and purification process for **2-Bromo-4-methyl-nicotinic acid ethyl ester**.



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Caption: Synthesis and Purification Workflow for **2-Bromo-4-methyl-nicotinic acid ethyl ester**.

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References

- 1. aaronchem.com [aaronchem.com]
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